

Safe Disposal of Iron(II) Bromide Hexahydrate: A Procedural Guide

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Compound of Interest

Compound Name: *Iron(II)bromidehexahydrate*

Cat. No.: *B15251901*

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This document provides comprehensive guidance on the proper disposal procedures for Iron(II) bromide hexahydrate, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is critical to ensure personnel safety and environmental compliance. Iron(II) bromide is classified as a hazardous substance that is harmful if swallowed and causes severe skin burns and eye damage.^{[1][2][3]}

Key Safety and Physical Data

For quick reference, the following table summarizes essential quantitative data for Iron(II) bromide.

Property	Value
Melting Point	684 °C / 1263.2 °F
Boiling Point	937 °C / 1718.6 °F at 760 mmHg
Solubility in Water	1090 g/L
NFPA 704 Ratings	Health: 3, Fire: 0, Reactivity: 1

Essential Personal Protective Equipment (PPE)

Before handling Iron(II) bromide hexahydrate, ensure the following personal protective equipment is worn:

- Eye Protection: Chemical safety goggles or glasses with side-shields conforming to EN166 or NIOSH standards.[1]
- Hand Protection: Handle with appropriate chemical-resistant gloves. Gloves must be inspected before use and disposed of after contamination in accordance with laboratory practices.[1]
- Skin and Body Protection: Wear a lab coat, apron, or other protective clothing to prevent skin contact.[1][4]
- Respiratory Protection: In case of insufficient ventilation or dust formation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4]

Spill Response Protocol

In the event of a spill, immediate and careful action is required to contain and clean the affected area.

Methodology:

- Evacuate and Ventilate: Evacuate non-essential personnel from the immediate area. Ensure the area is well-ventilated to avoid inhalation of dust.[1]
- Don PPE: Wear the appropriate personal protective equipment as detailed above before approaching the spill.[1]
- Contain the Spill: Prevent the spilled material from entering drains or water systems.[1][5]
- Clean-up:
 - Carefully sweep or vacuum the spilled solid material.
 - Avoid actions that generate dust.[1][5][6]
 - Use appropriate tools to place the spilled material into a suitable, closed, and clearly labeled container for waste disposal.[1][4][5][6]
- Decontaminate: Clean the spill area with soap and plenty of water.

- **Dispose of Contaminated Materials:** All cleaning materials and contaminated PPE should be placed in the hazardous waste container.

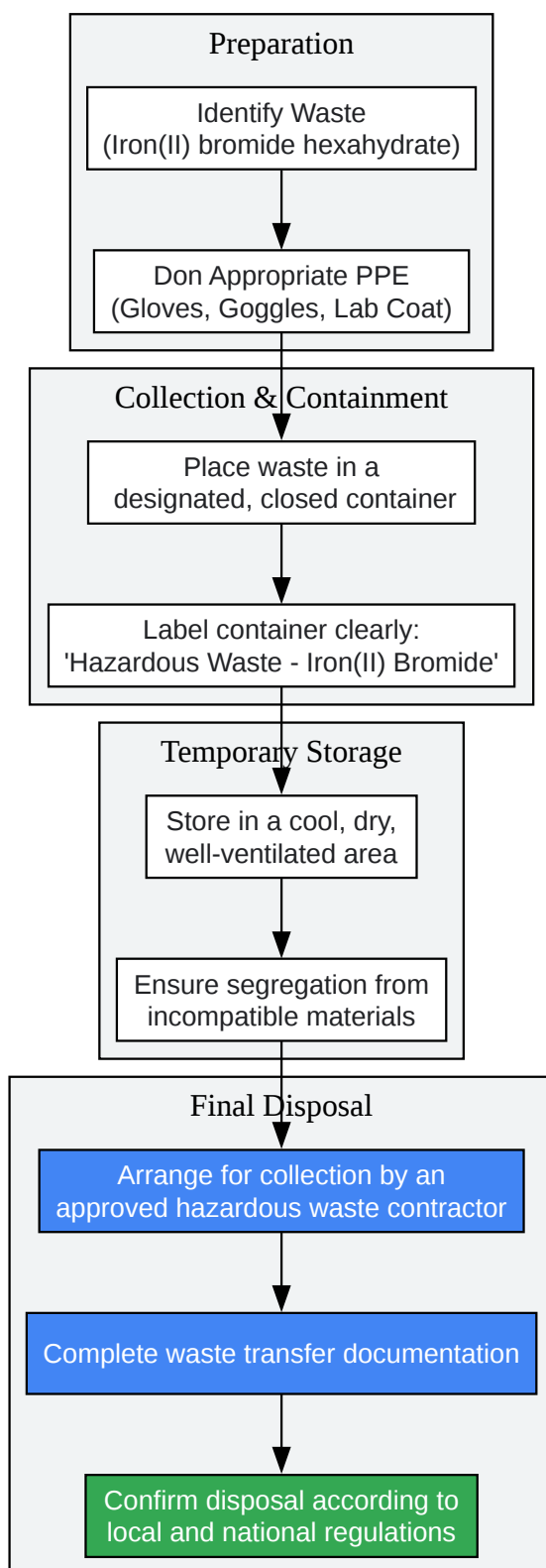
Waste Disposal Protocol

Iron(II) bromide hexahydrate waste is classified as hazardous and must be disposed of following established regulations.^[6]

Methodology:

- **Waste Collection:**
 - Collect all waste Iron(II) bromide hexahydrate, including contaminated materials from spills, in a designated, suitable, and closed container.^{[1][5][6]}
 - Ensure the container is correctly and clearly labeled as hazardous waste, indicating its contents.
- **Storage:**
 - Keep the waste container tightly closed in a cool, dry, and well-ventilated area.^{[1][4]}
 - Store away from incompatible materials such as strong oxidizing agents and strong acids.^{[2][5]}
- **Disposal:**
 - Arrange for disposal through an approved and licensed waste disposal company.^[6]
 - Dispose of the contents and the container in accordance with all applicable local, regional, and national hazardous waste regulations.^{[5][6]}
 - Do not empty into drains.^[5] Contaminated packaging should be disposed of as unused product.^[1]

Disposal Workflow



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